

RC-3095 TFA: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RC-3095 TFA

Cat. No.: B1257568

[Get Quote](#)

An in-depth exploration of the chemical structure, properties, and mechanism of action of the selective gastrin-releasing peptide receptor antagonist, **RC-3095 TFA**.

This technical guide provides a detailed overview of **RC-3095 TFA**, a potent and selective antagonist of the gastrin-releasing peptide receptor (GRPR). It is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of targeting the bombesin/gastrin-releasing peptide (BN/GRP) system in various pathological conditions, including cancer and inflammatory diseases.

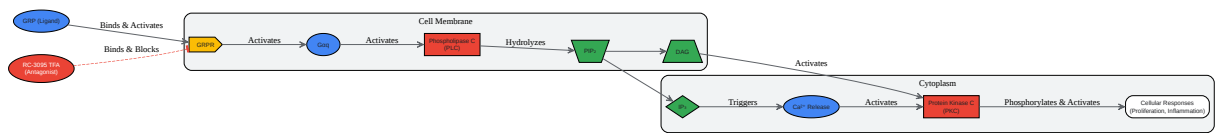
Chemical Structure and Properties

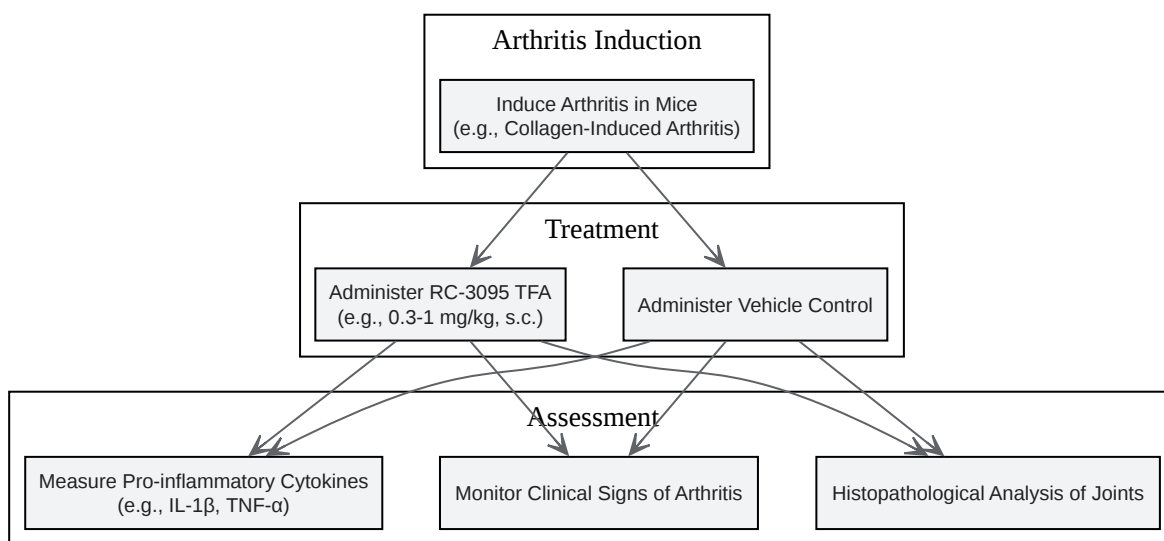
RC-3095 is a synthetic peptide analog of bombesin, specifically a derivative of the C-terminal fragment bombesin-(6-14). Its chemical name is [D-Tpi⁶, Leu¹³ψ(CH₂NH)-Leu¹⁴]bombesin-(6-14). The trifluoroacetate (TFA) salt is the commonly used form in research.

Table 1: Chemical and Physical Properties of **RC-3095 TFA**

Property	Value	Source
Molecular Formula	C ₅₈ H ₈₀ F ₃ N ₁₅ O ₁₁	[1][2]
Molecular Weight	1220.34 g/mol	[1][2]
CAS Number	1217463-61-0	[1]
Appearance	White to off-white solid	[1]
Solubility	Soluble in water (40 mg/mL, requires sonication)	[1]
Storage	Powder: -80°C for 2 years, -20°C for 1 year. In solvent: -80°C for 6 months, -20°C for 1 month. Store sealed and away from moisture.	[1]

Chemical Structure Diagram:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.glpbio.com [file.glpbio.com]
- To cite this document: BenchChem. [RC-3095 TFA: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1257568#rc-3095-tfa-chemical-structure-and-properties\]](https://www.benchchem.com/product/b1257568#rc-3095-tfa-chemical-structure-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com